

Spectral Properties of Didecyldimethylammonium Bromide: A Technical Guide

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Compound of Interest

Compound Name:	<i>Didecyldimethylammonium bromide</i>
CAS No.:	2390-68-3
Cat. No.:	B1194856

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Compound Identification: **Didecyldimethylammonium bromide** (DDAB) CAS Number: 2390-68-3 Molecular Formula: $C_{22}H_{48}BrN$ Synonyms: DDAB, Di-n-decyldimethylammonium bromide

This technical guide provides an in-depth overview of the spectral properties of **Didecyldimethylammonium bromide** (DDAB), a quaternary ammonium compound with significant applications as a surfactant and antimicrobial agent. The following sections detail its characteristic spectral data, the experimental protocols for obtaining this information, and a visualization of its mechanism of action.

Spectral Data Summary

The spectral data for **Didecyldimethylammonium bromide** is summarized below, providing key values for its identification and characterization.

Table 1: FT-IR Spectral Data

Wavenumber (cm ⁻¹)	Assignment	Intensity
2931 - 2845	C-H stretch (alkyl chains)	Strong
1470	C-H bend (methylene)	Moderate
1020	C-N stretch (aliphatic)	Weak
940	C-H out-of-plane bend	Weak

Note: The presence of a quaternary ammonium group can also be inferred from the overall spectral features.

Table 2: ¹H NMR Spectral Data (400 MHz, CDCl₃)

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
3.528	m	4H	N ⁺ -CH ₂ -
3.404	s	6H	N ⁺ -(CH ₃) ₂
1.710	m	4H	N ⁺ -CH ₂ -CH ₂ -
1.26 - 1.36	m	28H	-(CH ₂) ₇ -
0.880	t	6H	-CH ₃

Reference: Tetramethylsilane (TMS) at 0 ppm.

Table 3: ¹³C NMR Spectral Data

No specific indexed data was found in the search results for **Didecyldimethylammonium bromide** (CAS 2390-68-3). General ranges for similar quaternary ammonium compounds suggest the following approximate shifts:

Chemical Shift (δ , ppm)	Assignment
~64	N^+-CH_2-
~51	$N^+-(CH_3)_2$
~32	$-CH_2-$ (alkyl chain)
~29	$-CH_2-$ (alkyl chain)
~26	$-CH_2-$ (alkyl chain)
~22	$-CH_2-$ (alkyl chain)
~14	$-CH_3$

Table 4: Mass Spectrometry Data

m/z	Ion	Method
326	$[M-Br]^+$	ESI-MS

M represents the Didecyldimethylammonium cation.

Experimental Protocols

Detailed methodologies for the acquisition of the spectral data are provided below.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To identify the functional groups present in DDAB.

Methodology: Attenuated Total Reflectance (ATR) FT-IR is a suitable method for solid samples.

- Instrument Preparation: Ensure the ATR crystal (typically diamond or germanium) is clean. Record a background spectrum of the empty ATR stage.
- Sample Preparation: Place a small amount of solid DDAB powder directly onto the ATR crystal, ensuring complete coverage of the crystal surface.

- **Data Acquisition:** Apply pressure using the instrument's clamp to ensure good contact between the sample and the crystal. Acquire the FT-IR spectrum, typically in the range of 4000-400 cm^{-1} .
- **Data Processing:** The obtained spectrum should be baseline-corrected and the peaks identified and assigned to their corresponding functional group vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To elucidate the molecular structure of DDAB by analyzing the chemical environment of its protons (^1H) and carbon atoms (^{13}C).

Methodology:

- **Sample Preparation:**
 - Accurately weigh approximately 5-10 mg of DDAB.
 - Dissolve the sample in approximately 0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) in a clean, dry vial.
 - Transfer the solution to a standard 5 mm NMR tube.
- **Instrument Setup:**
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve optimal homogeneity.
- **^1H NMR Data Acquisition:**
 - Acquire the ^1H NMR spectrum using a standard pulse sequence.
 - Set the spectral width to cover the expected range of proton chemical shifts (e.g., 0-10 ppm).
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio.

- ^{13}C NMR Data Acquisition:
 - Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.
 - Set the spectral width to cover the expected range of carbon chemical shifts (e.g., 0-150 ppm).
 - A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Process the raw data by applying a Fourier transform, phase correction, and baseline correction.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., TMS).
 - Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
 - Analyze the chemical shifts, multiplicities, and coupling constants to assign the signals to the respective nuclei in the DDAB molecule.

Mass Spectrometry (MS)

Objective: To determine the molecular weight of the DDAB cation and study its fragmentation pattern.

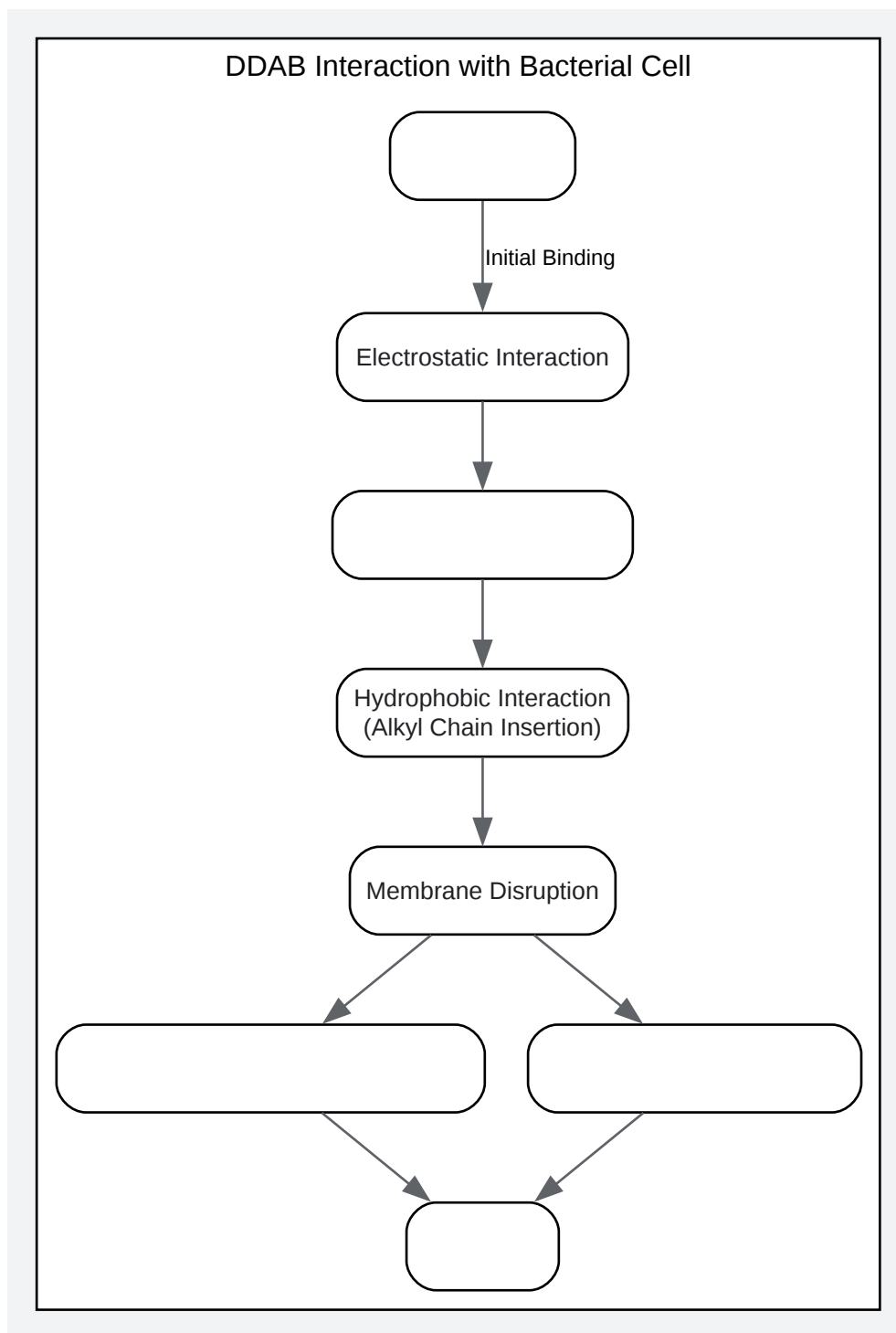
Methodology: Electrospray Ionization (ESI) is a suitable method for analyzing quaternary ammonium compounds.

- Sample Preparation: Prepare a dilute solution of DDAB in a suitable solvent such as methanol or acetonitrile.
- Instrument Setup:
 - Set up the mass spectrometer in positive ion ESI mode.

- Optimize the ESI source parameters, including capillary voltage, cone voltage, and desolvation gas flow and temperature, to achieve a stable and abundant signal for the analyte.
- Data Acquisition:
 - Introduce the sample solution into the ESI source via direct infusion using a syringe pump.
 - Acquire the mass spectrum over a relevant m/z range.
- Data Analysis:
 - Identify the molecular ion peak corresponding to the Didecyldimethylammonium cation ($[\text{C}_{22}\text{H}_{48}\text{N}]^+$).
 - If conducting tandem MS (MS/MS), select the molecular ion as the precursor ion and acquire the product ion spectrum to observe fragmentation patterns.

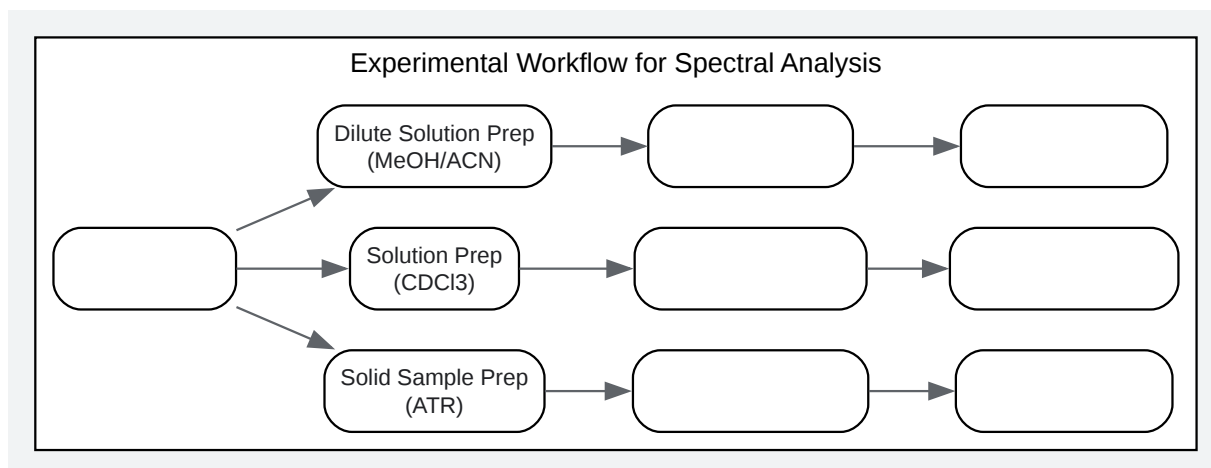
Mechanism of Action Visualization

Didecyldimethylammonium bromide exerts its antimicrobial effect primarily through the disruption of the bacterial cell membrane. The following diagrams illustrate the proposed mechanism and the experimental workflow for its investigation.



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Caption: Proposed mechanism of antimicrobial action of **Didecyldimethylammonium bromide (DDAB)**.



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Caption: General experimental workflow for the spectral characterization of DDAB.

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